

Withaphysalin E: A Comprehensive Technical Guide to its Natural Sources, Abundance, and Analysis

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Compound of Interest

Compound Name: *Withaphysalin E*

Cat. No.: *B12363416*

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Introduction

Withaphysalin E is a member of the withanolide class of naturally occurring C-28 steroidal lactones. These compounds are predominantly found in species of the Solanaceae family and are noted for their diverse and potent biological activities, including anti-inflammatory, antiproliferative, and immunomodulatory effects. This guide provides a detailed overview of the natural sources of **Withaphysalin E**, available data on its abundance, and the experimental methodologies for its isolation and characterization.

Natural Sources and Abundance of Withaphysalin E

Withaphysalin E has been primarily isolated from plants belonging to the genus *Physalis*, within the Solanaceae family. The most frequently cited source is *Physalis minima*, a pantropical annual herb. While the presence of **Withaphysalin E** is confirmed in this species, comprehensive quantitative data on its abundance remains limited in publicly accessible literature. The concentration of withanolides, including **Withaphysalin E**, can fluctuate based on geographical location, stage of plant development, and specific plant part (leaves, stems, roots, or fruits).

Another notable source of withaphysalins is *Physalis angulata*, a plant with a long history of use in traditional medicine for treating various inflammatory conditions.[1][2] Physalin E, a related compound, has been isolated from the stems and aerial parts of this plant.[1] While **Withaphysalin E** itself has not been explicitly reported in *P. angulata* in the provided search results, the chemical diversity of this species suggests it as a potential source requiring further investigation. Additionally, the genus *Lochroma*, also in the Solanaceae family, has been shown to produce withaphysalins, such as Withaphysalin F from *Lochroma arborescens*, indicating that other species within this genus could also be potential sources of **Withaphysalin E**. [3]

Plant Species	Family	Plant Part	Reported Presence of Withaphysalin E	Quantitative Abundance Data
Physalis minima	Solanaceae	Whole Plant	Yes[4]	Not specified in available literature.
Physalis angulata	Solanaceae	Stems and Aerial Parts	Source of related physalins[1]	Not specified in available literature.
Lochroma arborescens	Solanaceae	Leaves	Source of related withaphysalins[3]	Not specified in available literature.

Table 1: Summary of Natural Sources of **Withaphysalin E** and Related Compounds.

Experimental Protocols

The isolation and characterization of **Withaphysalin E** from its natural sources involve a series of chromatographic and spectroscopic techniques. The following is a generalized protocol based on methodologies reported for withaphysalins.

Extraction

- Plant Material Preparation: The whole plant, or specific parts (e.g., aerial parts), are air-dried and ground into a fine powder to increase the surface area for solvent extraction.

- **Solvent Extraction:** The powdered plant material is typically extracted with a moderately polar solvent, such as methanol or ethanol, at room temperature. This process is often repeated multiple times to ensure exhaustive extraction. The resulting extracts are then combined and concentrated under reduced pressure using a rotary evaporator.
- **Solvent Partitioning:** The crude extract is then subjected to liquid-liquid partitioning to separate compounds based on their polarity. A common scheme involves partitioning the extract between methanol-water and a series of solvents with increasing polarity, such as n-hexane, chloroform, and ethyl acetate. Withaphysalins are typically enriched in the chloroform or ethyl acetate fractions.

Chromatographic Separation and Purification

- **Column Chromatography:** The enriched fraction is subjected to column chromatography over silica gel. The column is eluted with a gradient of solvents, typically starting with a non-polar solvent like n-hexane and gradually increasing the polarity with ethyl acetate or methanol. Fractions are collected and monitored by thin-layer chromatography (TLC).
- **High-Performance Liquid Chromatography (HPLC):** Fractions containing the compounds of interest are further purified by preparative or semi-preparative HPLC. A reversed-phase C18 column is commonly used with a mobile phase consisting of a mixture of water and methanol or acetonitrile, often with a gradient elution.

Structure Elucidation

The structure of the isolated **Withaphysalin E** is determined using a combination of spectroscopic methods:

- **Mass Spectrometry (MS):** High-resolution electrospray ionization mass spectrometry (HRESIMS) is used to determine the molecular formula.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** 1D (^1H and ^{13}C) and 2D (COSY, HSQC, HMBC) NMR experiments are conducted to elucidate the detailed chemical structure, including the stereochemistry.
- **Infrared (IR) Spectroscopy:** IR spectroscopy provides information about the functional groups present in the molecule.

- Circular Dichroism (CD) and X-ray Crystallography: These techniques are employed to determine the absolute configuration of the molecule.[\[3\]](#)[\[5\]](#)[\[6\]](#)

Visualizations

Experimental Workflow

The following diagram illustrates a typical workflow for the isolation and identification of **Withaphysalin E** from a plant source.

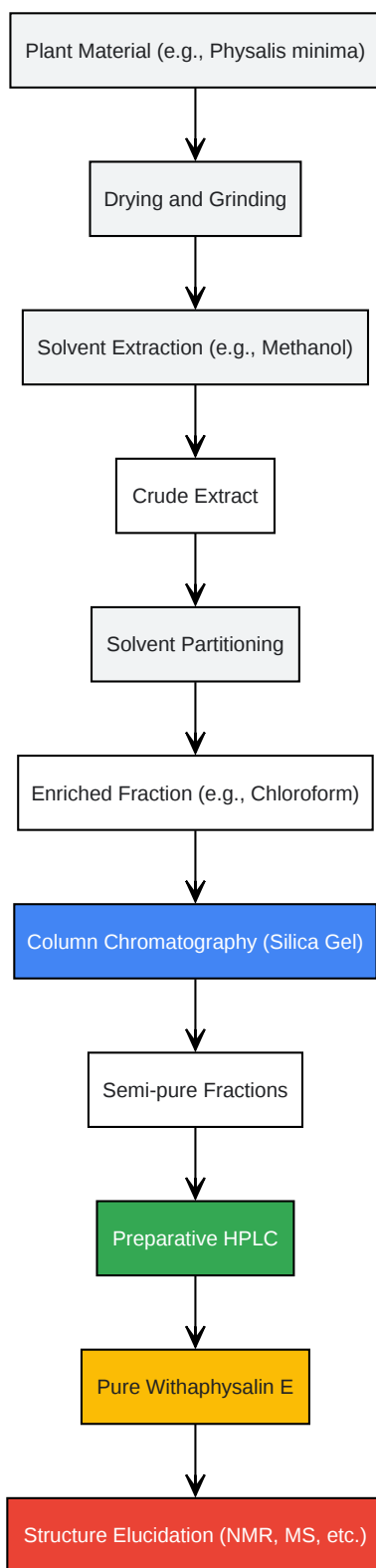


Figure 1: General Workflow for Withaphysalin E Isolation

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Figure 1: General Workflow for **Withaphysalin E** Isolation

Signaling Pathway

Withaphysalins have been reported to exhibit anti-inflammatory effects by inhibiting the NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway.^{[5][6][7]} The following diagram depicts a simplified representation of this pathway and the inhibitory action of withaphysalins.

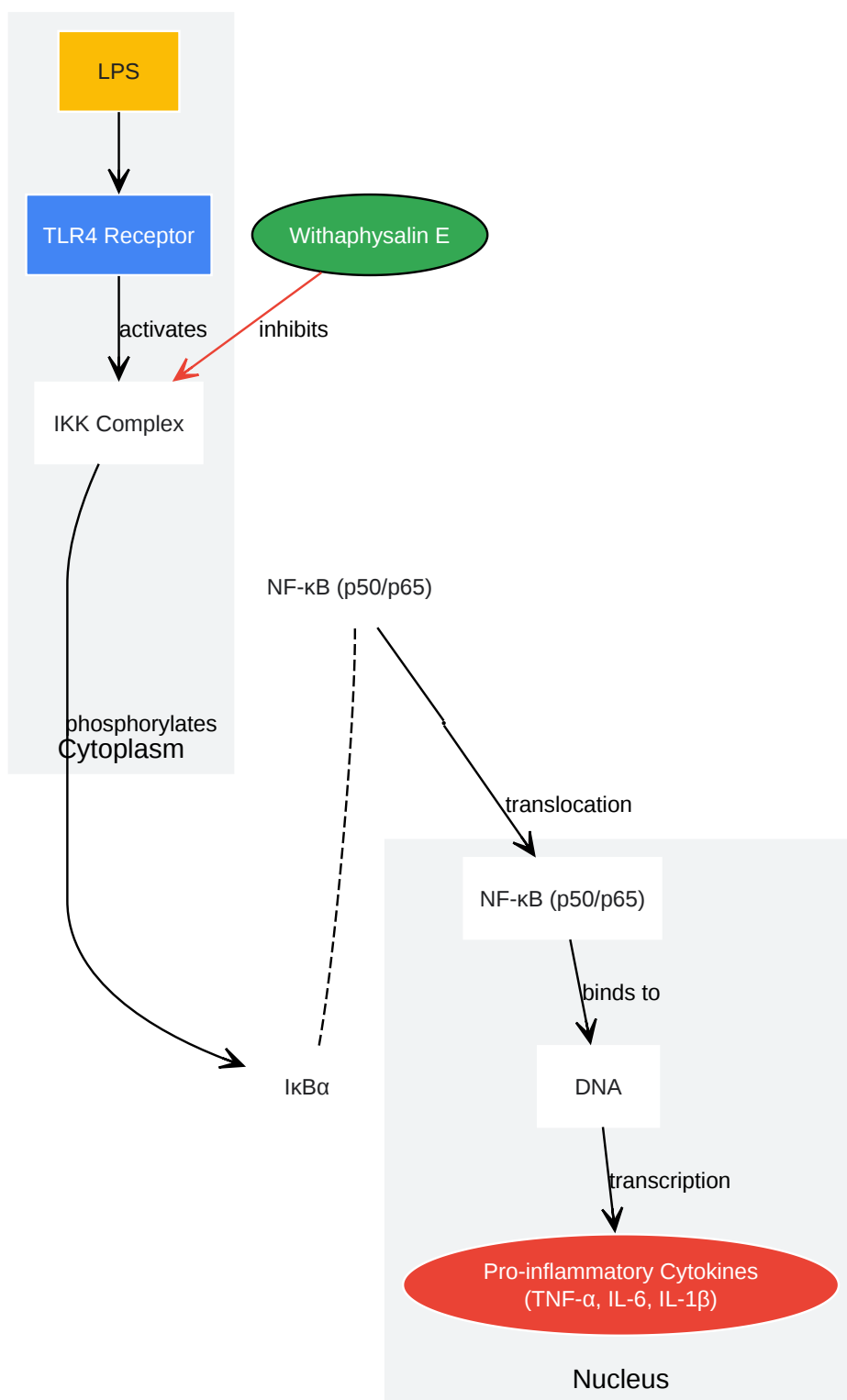


Figure 2: Simplified NF-κB Signaling Pathway Inhibition

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Figure 2: Simplified NF-κB Signaling Pathway Inhibition

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